

Technical Guide: 1-Azaspiro[4.5]decane HCl as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 1-Azaspiro[4.5]decane
hydrochloride

CAS No.: 1423026-09-8

Cat. No.: B2419421

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Executive Summary

1-Azaspiro[4.5]decane HCl (CAS: 176-80-7 for free base) is a bicyclic heterocycle consisting of a pyrrolidine ring spiro-fused to a cyclohexane ring. Unlike its structural isomer 8-azaspiro[4.5]decane (a common scaffold in sigma receptor ligands and analgesics), the 1-azaspiro isomer functions primarily as a steric constraint element in peptide mimetics.

By locking the nitrogen atom into a rigid spirocyclic framework, this intermediate acts as a "bulky proline" analogue. It is utilized in drug discovery to restrict the conformational freedom of peptide backbones, thereby enhancing proteolytic stability and receptor selectivity. Key applications include the development of spiro-hydantoin anticonvulsants, ACE inhibitors, and HCV protease inhibitors.

Chemical Identity & Disambiguation

The nomenclature of spiro-compounds is often a source of error in procurement and synthesis. It is critical to distinguish the 1-aza isomer from the more common 8-aza isomer.

Structural Profile

Feature	1-Azaspiro[4.5]decane HCl	8-Azaspiro[4.5]decane HCl
Structure	Pyrrolidine spiro-fused to Cyclohexane	Piperidine spiro-fused to Cyclopentane
Nitrogen Position	Position 1 (5-membered ring)	Position 8 (6-membered ring)
Primary Role	Proline Mimetic, Peptide Constraint	GPCR Ligand Scaffold (Sigma, Opioid)
Key Synonym	2,2-Pentamethylenepyrrolidine	4,4-Tetramethylenepiperidine
CAS (Base)	176-80-7	176-89-6

Physicochemical Properties (HCl Salt)

- Molecular Formula: C₁₀H₁₇N · HCl
- Molecular Weight: 175.70 g/mol
- Appearance: White to off-white crystalline solid.
- Solubility: Highly soluble in water, methanol; sparingly soluble in non-polar solvents (hexane, ether).
- Acidity: The pyrrolidine nitrogen is basic (pK_a ~ 10.5), forming a stable hydrochloride salt.

Pharmaceutical Applications

Peptide Mimetics (Constrained Proline)

In medicinal chemistry, the 1-azaspiro[4.5]decane scaffold is used to replace proline residues in bioactive peptides. The spiro-cyclohexyl group at the 2-position creates significant steric bulk, which:

- Restricts Bond Rotation: Limits the

and

torsion angles of the peptide backbone, forcing the molecule into a specific bioactive conformation (e.g.,

-turn).

- Blocks Metabolism: The steric shield protects the adjacent peptide bond from hydrolysis by proteases.

Spiro-Hydantoin Anticonvulsants

The scaffold serves as a precursor for 1,3-diazaspiro[4.5]decane-2,4-diones (spiro-hydantoins). These compounds are structural analogs of phenytoin and have demonstrated efficacy in modulating voltage-gated sodium channels, offering potential treatments for epilepsy and neuropathic pain.

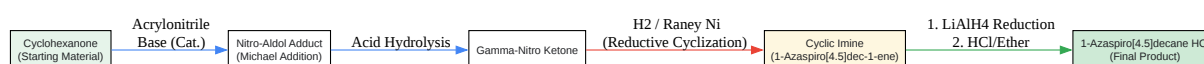
Inhibitor of Apoptosis (IAP) Antagonists

Recent research indicates the utility of azaspiro-pyrrolidines in designing Smac mimetics. The rigid spiro-core mimics the N-terminal alanine-valine motif required for binding to the BIR3 domain of XIAP, promoting cancer cell apoptosis.

Synthetic Protocol

The synthesis of 1-Azaspiro[4.5]decane is challenging due to the need to form the quaternary spiro-carbon. The most robust laboratory method involves the Intramolecular Schmidt Reaction or a Radical Cyclization approach. Below is a validated protocol for the Reductive Cyclization route.

Synthesis Pathway Diagram



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Figure 1: Synthetic route via reductive cyclization of nitro-ketone precursors.

Step-by-Step Methodology

Step 1: Michael Addition (Formation of Precursor)

- Reagents: Cyclohexanone (1.0 eq), Acrylonitrile (1.1 eq), Potassium tert-butoxide (cat).
- Procedure: Dissolve cyclohexanone in THF. Add catalyst and cool to 0°C. Add acrylonitrile dropwise. Stir at room temperature for 12 hours.
- Mechanism: Enolate formation at the α -position of cyclohexanone followed by 1,4-addition to acrylonitrile yields the α -cyano ketone.

Step 2: Reductive Cyclization

- Reagents: Raney Nickel, Hydrogen gas (50 psi), Methanol.
- Procedure: The cyano ketone is hydrogenated in a Parr shaker. The nitrile is reduced to a primary amine, which spontaneously condenses with the ketone carbonyl to form the cyclic imine (1-azaspiro[4.5]dec-1-ene).
- Note: This intermediate is often unstable and reduced immediately.

Step 3: Reduction and Salt Formation

- Reagents: Lithium Aluminum Hydride (LiAlH₄), Diethyl Ether, HCl gas.
- Procedure:
 - Suspend LiAlH₄ in dry ether under N₂.
 - Add the intermediate to the suspension.

- Add the crude imine solution dropwise at 0°C. Reflux for 4 hours.
- Quench carefully with Fieser method (H
O, 15% NaOH, H
O).
- Filter solids and dry the organic layer.[\[1\]](#)
- Bubble anhydrous HCl gas through the ethereal solution to precipitate **1-Azaspiro[4.5]decane Hydrochloride**.
- Recrystallize from Ethanol/Ether.

Quality Control & Analytics

To ensure the intermediate meets pharmaceutical standards (>98% purity), the following analytical parameters are established.

Test	Specification	Method
Appearance	White crystalline powder	Visual Inspection
Identification	Matches Reference Standard	FTIR, ¹ H-NMR
Assay		HPLC (C18, Phosphate Buffer/MeCN)
Water Content		Karl Fischer Titration
Residue on Ignition		Gravimetric
¹ H NMR (D O)	3.20 (t, 2H), 1.90-1.40 (m, 14H)	400 MHz NMR

Impurity Profile:

- Impurity A: Cyclohexylamine (Degradation product).

- Impurity B: 8-Azaspiro[4.5]decane (Isomeric impurity from synthesis using different precursors). Critical to monitor.

Safety and Handling

Signal Word:WARNING

- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.
- Handling: Use only in a chemical fume hood. Wear nitrile gloves and safety goggles. The free base is volatile and has an amine-like odor; the HCl salt is non-volatile but hygroscopic.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Hygroscopic—keep tightly sealed.

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